Application Notes and Protocols for Reactions Involving Diethyl D-(-)-tartrate

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Compound of Interest		
Compound Name:	*Diethyl D-(-)-tartrate*	
Cat. No.:	*B1194093*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for key asymmetric reactions utilizing **Diethyl D-(-)-tartrate**, a versatile chiral auxiliary in organic synthesis. The following sections offer step-by-step experimental procedures, quantitative data for various substrates, and visualizations of the experimental workflows.

Sharpless Asymmetric Epoxidation of Allylic Alcohols

The Sharpless-Katsuki asymmetric epoxidation is a renowned method for the enantioselective synthesis of 2,3-epoxy alcohols from allylic alcohols.[1] This reaction employs a catalyst generated in situ from titanium(IV) isopropoxide and **Diethyl D-(-)-tartrate**, with tert-butyl hydroperoxide (TBHP) as the oxidant.[1] The predictable stereochemistry and high enantioselectivity make it a valuable tool in the synthesis of complex chiral molecules.[1]

Experimental Protocol: Asymmetric Epoxidation of Geraniol

Materials:

- Dichloromethane (CH_2Cl_2), anhydrous
- Titanium(IV) isopropoxide ($Ti(O^iPr)_4$)

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- **Diethyl D-(-)-tartrate** (D-(-)-DET)
- Geraniol
- tert-Butyl hydroperoxide (TBHP), anhydrous solution in toluene (e.g., 5.5 M)
- 3Å Molecular Sieves, activated powder
- Diethyl ether (Et_2O)
- 10% aqueous NaOH solution saturated with NaCl
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- A flame-dried, 250 mL two-necked flask equipped with a magnetic stir bar and a nitrogen inlet is charged with 100 mL of anhydrous dichloromethane and activated 3Å molecular sieves (3.0 g).
- The flask is cooled to -20 °C in a dry ice/acetone bath.
- To the cooled solution, add **Diethyl D-(-)-tartrate** (1.24 g, 6.0 mmol) in 5 mL of dichloromethane, followed by the dropwise addition of titanium(IV) isopropoxide (1.42 g, 5.0 mmol) in 5 mL of dichloromethane. The resulting mixture is stirred for 30 minutes at -20 °C.
- Geraniol (1.54 g, 10.0 mmol) is then added to the reaction mixture.
- An anhydrous solution of tert-butyl hydroperoxide in toluene (e.g., 5.5 M, 3.6 mL, 20.0 mmol) is added dropwise, and the reaction mixture is stirred at -20 °C. The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched by the addition of 10 mL of water. The mixture is allowed to warm to room temperature and stirred for 1 hour.
- The resulting biphasic mixture is filtered through a pad of Celite to remove the titanium salts. The filter cake is washed with diethyl ether.

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- The combined organic layers are transferred to a separatory funnel, and the aqueous layer is removed. The organic layer is then washed with a 10% aqueous NaOH solution saturated with NaCl (2 x 20 mL) to remove the tartrate.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford the desired 2,3-epoxygeraniol.

Data Presentation: Sharpless Asymmetric Epoxidation of Various Allylic Alcohols

Allylic Alcohol Substrate	Tartrate Ester	Yield (%)	Enantiomeric Excess (ee, %)
Geraniol	(-)-DET	90	94
(E)-2-Hexen-1-ol	(+)-DIPT	85-95	>95
Cinnamyl alcohol	(+)-DET	90	>98
3-Methyl-2-buten-1-ol	(-)-DIPT	88	91
(Z)-2-Hexen-1-ol	(+)-DIPT	80	85

Data compiled from various literature sources. Yields and ee values can vary based on specific reaction conditions.

Experimental Workflow: Sharpless Asymmetric Epoxidation

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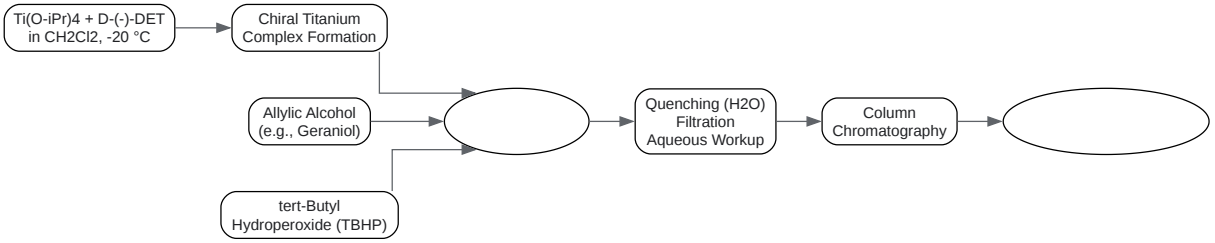

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Caption: Workflow for Sharpless Asymmetric Epoxidation.

Azide-Free Synthesis of an Oseltamivir Intermediate

An important application of **Diethyl D-(-)-tartrate** in drug development is its use in the azide-free synthesis of the antiviral drug Oseltamivir (Tamiflu®). A key step in this synthesis is the asymmetric aza-Henry (nitro-Mannich) reaction, which establishes the crucial stereochemistry of the amino and nitro groups.[2] This approach avoids the use of hazardous azide reagents.[2]

Experimental Protocol: Asymmetric Aza-Henry Reaction

Materials:

- Chiral sulfinylimine (derived from **Diethyl D-(-)-tartrate**)
- Nitromethane (CH_3NO_2)
- Anhydrous tetrahydrofuran (THF)
- A suitable base (e.g., a non-nucleophilic organic base)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

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- A flame-dried round-bottom flask under a nitrogen atmosphere is charged with the chiral sulfinylimine (1.0 equiv) and anhydrous tetrahydrofuran.
- The solution is cooled to the desired reaction temperature (e.g., -78 °C).
- Nitromethane (1.5 equiv) is added to the cooled solution.
- A solution of the base (1.2 equiv) in anhydrous THF is added dropwise to the reaction mixture.
- The reaction is stirred at the low temperature and monitored by TLC until the starting material is consumed.
- The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride.
- The mixture is allowed to warm to room temperature, and the organic layer is separated.
- The aqueous layer is extracted with ethyl acetate (3 x 20 mL).
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure.
- The crude product, the nitro-amine adduct, is purified by flash column chromatography.

Data Presentation: Key Steps in Azide-Free Oseltamivir Intermediate Synthesis

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Step	Reaction	Key Reagents	Product	Yield (%)	Diastereomeric Ratio
1	Asymmetric Aza-Henry	Chiral Sulfinylimine, Nitromethane, Base	Nitro-amine adduct	High	High
2	Domino Nitro-Michael/HWE	Nitro-amine adduct, Acrylate derivative, Base	Cyclohexene intermediate	High	N/A

Yields and diastereomeric ratios are generally reported as high in the literature, but specific values depend on the exact substrate and reaction conditions.

Logical Relationship: Azide-Free Oseltamivir Intermediate Synthesis

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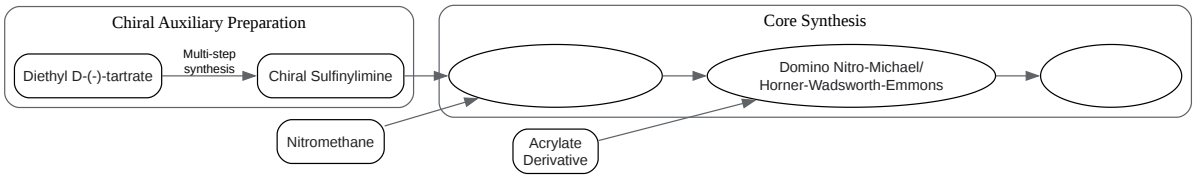

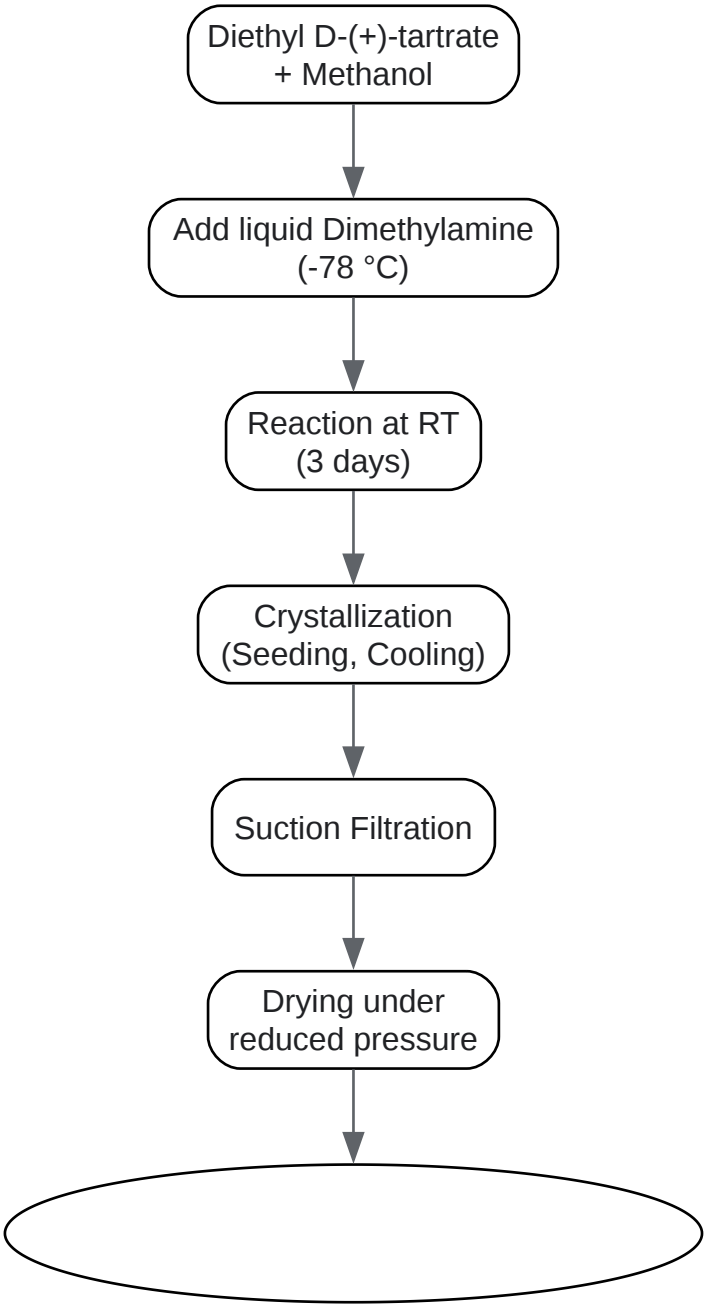

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